

Safe Disposal of (-)-Bromochlorofluoromethane: A Procedural Guide

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Compound of Interest

Compound Name: *Bromochlorofluoromethane, (-)-*

CAS No.: *31747-37-2*

Cat. No.: *B15721018*

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For researchers and scientists engaged in drug development and other laboratory research, the proper management and disposal of chemical reagents are paramount for ensuring a safe and compliant work environment. (-)-Bromochlorofluoromethane, a chiral halogenated methane, requires careful handling due to its potential health hazards and environmental impact. This guide provides a comprehensive, step-by-step procedure for the safe disposal of (-)-bromochlorofluoromethane, designed to be the preferred resource for laboratory safety and chemical handling.

Immediate Safety and Hazard Information

Understanding the intrinsic properties and hazards of (-)-bromochlorofluoromethane is the critical first step in its safe management. It is a gas at standard temperature and pressure and presents several potential hazards.

Key Hazard and Disposal Information Summary

Property/Hazard	Description	Disposal Consideration
Chemical Formula	CHBrClF	Must be disposed of as hazardous waste.
Appearance	Gas	Contained in a suitable, sealed, and properly labeled waste container.
Ozone Depletion Potential	Substance is known to harm public health and the environment by destroying ozone in the upper atmosphere.[1]	Direct release into the environment is strictly prohibited.[2]
Acute Toxicity (Inhalation)	Harmful if inhaled, may cause respiratory irritation.	Handle in a well-ventilated area, preferably a chemical fume hood.[2]
Skin and Eye Contact	Causes skin irritation and serious eye damage.	Wear appropriate personal protective equipment (PPE).
Primary Disposal Method	Removal to a licensed chemical destruction plant or controlled incineration with flue gas scrubbing.[3]	Contact your institution's Environmental Health and Safety (EHS) department to coordinate with a licensed vendor.[2]

Step-by-Step Disposal Protocol for (-)-Bromochlorofluoromethane

The recommended and primary method for the disposal of (-)-bromochlorofluoromethane is through a licensed and approved chemical destruction facility.[2][3]

1. Personal Protective Equipment (PPE) and Safety Precautions:

Before handling (-)-bromochlorofluoromethane for disposal, ensure the following safety measures are in place:

- Ventilation: Always handle the substance in a well-ventilated area, ideally within a certified chemical fume hood to prevent the inhalation of any vapors.[2]
- Eye Protection: Wear tightly fitting safety goggles with side shields.[2]
- Hand Protection: Handle with gloves that have been inspected prior to use. Use proper glove removal technique to avoid skin contact.[3]
- Body Protection: Wear suitable protective clothing to prevent skin contact.[2][4]
- Respiratory Protection: If ventilation is inadequate, use a full-face respirator.[4]

2. Waste Preparation and Containment:

Proper containment and labeling are crucial for safe transport and disposal.

- Container: If possible, keep the (-)-bromochlorofluoromethane waste in its original container. Otherwise, use a compatible, properly sealed, and labeled waste container.[2]
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the chemical name "(-)-Bromochlorofluoromethane," and any other required hazard symbols (e.g., toxic, gas under pressure). Include the date of waste generation and the name of the responsible individual or laboratory.[2]

3. Coordination with a Licensed Waste Disposal Vendor:

- Contact EHS: Your institution's Environmental Health and Safety (EHS) department will have a list of approved vendors for hazardous chemical waste disposal. Contact them to schedule a pickup.[2]
- Provide Information: Be prepared to provide the waste vendor with the chemical name, quantity, and information from the Safety Data Sheet (SDS), including all hazard classifications.[2]

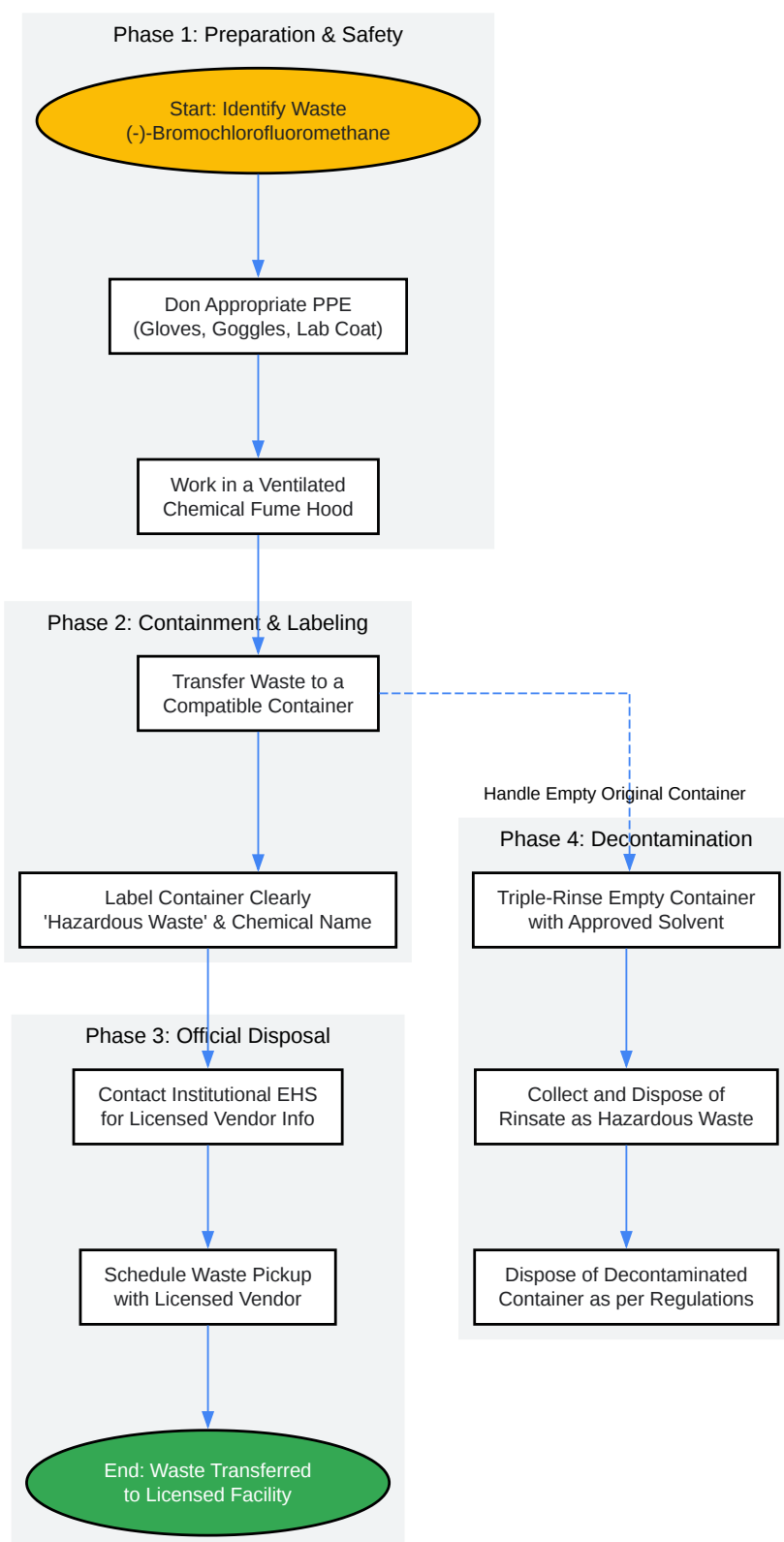
4. Decontamination of Empty Containers:

Empty containers that previously held (-)-bromochlorofluoromethane must also be treated as hazardous waste until properly decontaminated.

- Rinsing: Containers can be triple-rinsed with an appropriate solvent. Consult your EHS department for guidance on a suitable solvent.[\[2\]](#)
- Rinsate Disposal: The rinsate from the cleaning process must be collected and disposed of as hazardous waste.[\[2\]](#)
- Container Disposal: Once decontaminated, the container can be offered for recycling or reconditioning. Alternatively, it can be punctured to render it unusable and disposed of in a sanitary landfill, if local regulations permit.[\[3\]](#)

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of (-)-bromochlorofluoromethane from a laboratory setting.



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References

- [1. prd-sc102-cdn.rtx.com](http://prd-sc102-cdn.rtx.com) [prd-sc102-cdn.rtx.com]
- [2. benchchem.com](http://benchchem.com) [benchchem.com]
- [3. lookchem.com](http://lookchem.com) [lookchem.com]
- [4. echemi.com](http://echemi.com) [echemi.com]
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